

5-Aminoindole (CAS 5192-03-0): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Aminoindole

Cat. No.: B014826

[Get Quote](#)

An In-depth Overview for Researchers, Scientists, and Drug Development Professionals

Introduction

5-Aminoindole (CAS number: 5192-03-0) is a heterocyclic aromatic amine that has garnered significant interest in the scientific community, particularly in the fields of medicinal chemistry and drug discovery. Its indole core is a privileged scaffold found in numerous biologically active compounds. This technical guide provides a comprehensive overview of **5-Aminoindole**, including its physicochemical properties, synthesis, analytical methods, and its pivotal role as a versatile building block in the development of therapeutic agents.

Physicochemical and Safety Data

5-Aminoindole is a solid at room temperature, typically appearing as grey or brown crystals or powder.^[1] It is sparingly soluble in water but soluble in organic solvents like DMSO and methanol.^[2] Due to its chemical nature, it is sensitive to air and should be stored in a cool, dark place under an inert atmosphere.^{[1][2]}

Table 1: Physicochemical Properties of **5-Aminoindole**

Property	Value	Reference
CAS Number	5192-03-0	[1]
Molecular Formula	C ₈ H ₈ N ₂	[1]
Molecular Weight	132.16 g/mol	[3][4]
Appearance	Grey or Brown Crystalline Powder/Solid	[1][2]
Melting Point	131-133 °C (decomposes)	[2][3]
Boiling Point	190 °C at 6 mmHg	[2]
Water Solubility	Insoluble	[1]
pKa	17.39 ± 0.30 (Predicted)	[2]
InChI Key	ZCBIFHNDZBSCEP-UHFFFAOYSA-N	[3]
Canonical SMILES	C1=CC2=C(C=CN2)C=C1N	[1]

Table 2: Safety and Hazard Information for 5-Aminoindole

Hazard Statement	GHS Classification	Precautionary Statement
H302: Harmful if swallowed	Acute Toxicity, Oral (Category 4)	P264, P270, P301+P312, P330, P501
H311: Toxic in contact with skin	Acute Toxicity, Dermal (Category 3)	P280, P302+P352, P312, P322, P361, P363, P405, P501
H319: Causes serious eye irritation	Eye Irritation (Category 2A)	P264, P280, P305+P351+P338, P337+P313
H400: Very toxic to aquatic life	Hazardous to the Aquatic Environment, Acute Hazard (Category 1)	P273, P391, P501

Experimental Protocols

Synthesis of 5-Aminoindole

The most common synthetic route to **5-Aminoindole** is the reduction of 5-nitroindole. Several methods have been reported, with variations in catalysts, reaction conditions, and yields.

Method 1: Catalytic Hydrogenation

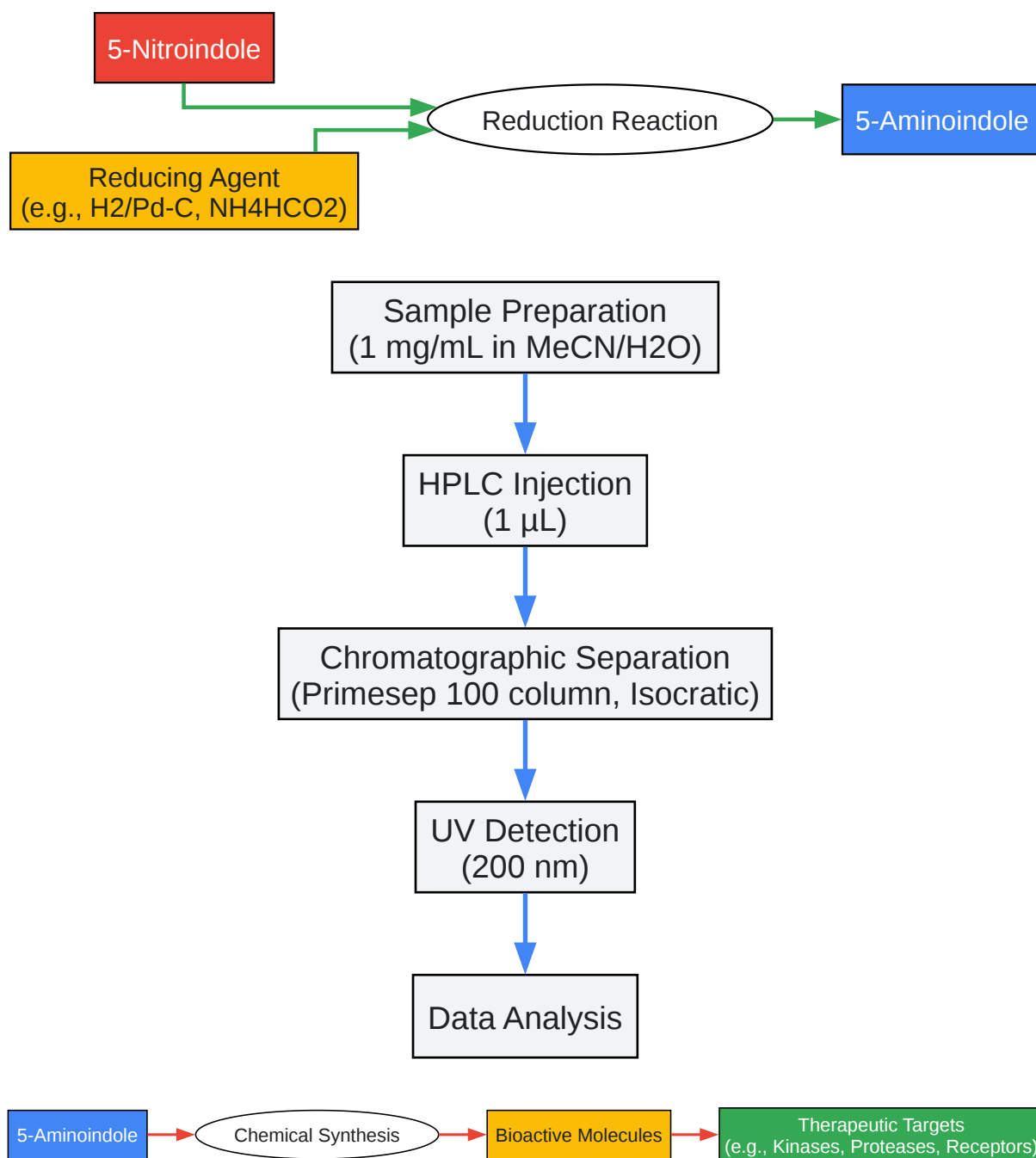
This method involves the reduction of 5-nitroindole using hydrogen gas in the presence of a catalyst.

- Materials: 5-nitroindole, 95% Ethanol, Supported Catalyst (e.g., Palladium on Carbon), Hydrogen Gas.
- Procedure:
 - In a high-pressure reaction vessel, add 100g of 5-nitroindole.
 - Add 4 times the volume of 95% ethanol and 10-15% by weight of the supported catalyst.
 - Seal the vessel and replace the internal atmosphere with hydrogen gas.
 - Heat the mixture to 60°C with stirring.
 - Introduce hydrogen gas, maintaining a pressure of 1.0-3.0 MPa (optimally around 1.5 MPa).
 - Maintain the reaction at 70-95°C for 1-2 hours.
 - Monitor the reaction for the conversion of 5-nitroindole (typically 96-99%).
 - After completion, cool the reaction mixture and carefully filter to separate the catalyst. The catalyst can be reused.
 - The filtrate containing **5-Aminoindole** can be further purified by crystallization or chromatography.

Method 2: Reduction with Ammonium Formate

This protocol offers an alternative to high-pressure hydrogenation.

- Materials: 5-nitroindole, Water, Cetyltrimethylammonium bromide, Ammonium formate, O-MoS₂ catalyst, Nitrogen gas.
- Procedure:
 - To a reaction vessel with magnetic stirring, add 20 mL of water, 0.15 g of cetyltrimethylammonium bromide, 5 mmol of 5-nitroindole, 20 mmol of ammonium formate, and 0.2 g of O-MoS₂ catalyst under a nitrogen atmosphere.
 - Seal the vessel and heat the reaction mixture to 130°C for 6 hours.
 - After the reaction is complete, centrifuge the mixture to separate the solid catalyst.
 - The supernatant can be analyzed by GC-MS and GC to determine the conversion and selectivity.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. goldbio.com [goldbio.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 5-Aminoindole | 5192-03-0 [chemicalbook.com]
- 4. 5-Aminoindole 97 5192-03-0 [sigmaaldrich.com]
- To cite this document: BenchChem. [5-Aminoindole (CAS 5192-03-0): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014826#5-aminoindole-cas-number-5192-03-0-details]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com